

Application Notes and Protocols for Methyl 3-chloropropanimide hydrochloride

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Compound of Interest

Compound Name: *Methyl 3-chloropropanimide hydrochloride*

Cat. No.: *B1297176*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific Safety Data Sheet (SDS) for **Methyl 3-chloropropanimide hydrochloride** (CAS No. 77570-15-1) was found in the available resources. The following information is compiled from the safety data of structurally related compounds and general laboratory safety protocols. It is imperative to treat **Methyl 3-chloropropanimide hydrochloride** as a potentially hazardous substance and to handle it with the utmost care in a controlled laboratory environment.

Introduction

Methyl 3-chloropropanimide hydrochloride is a chemical intermediate that may be used in various synthetic applications in research and drug development. Due to the presence of a reactive chloropropyl group and an imide functionality, this compound is expected to be reactive and requires careful handling to ensure the safety of laboratory personnel and the integrity of experimental results. These notes provide a detailed protocol for the safe handling, storage, and disposal of this compound.

Physicochemical and Hazard Data

Quantitative data for **Methyl 3-chloropropanimide hydrochloride** is not readily available. The following table summarizes data for related compounds to provide an estimation of its properties and potential hazards.

Property	Methyl 2-amino-3-chloropropanoate hydrochloride	Methyl 3-chloropropionate	3-Dimethylaminopropyl chloride hydrochloride
Molecular Formula	C ₄ H ₉ Cl ₂ NO ₂ [1]	C ₄ H ₇ ClO ₂ [2]	C ₅ H ₁₃ Cl ₂ N
Molecular Weight	174.02 g/mol [1]	122.55 g/mol [2]	158.07 g/mol [3]
Hazard Statements	H315: Causes skin irritation[1] H319: Causes serious eye irritation[1] H335: May cause respiratory irritation[1]	H226: Flammable liquid and vapor[2] H315: Causes skin irritation[2] H318: Causes serious eye damage[2] H335: May cause respiratory irritation[2]	H302: Harmful if swallowed[3] H315: Causes skin irritation[3] H319: Causes serious eye irritation[3] H335: May cause respiratory irritation[3]
Storage	Store in a well-ventilated place. Keep container tightly closed.[4]	Store in a well-ventilated place. Keep cool.[5]	Store in a cool, dry, and well-ventilated place.[6]

Safe Handling and Personal Protective Equipment (PPE)

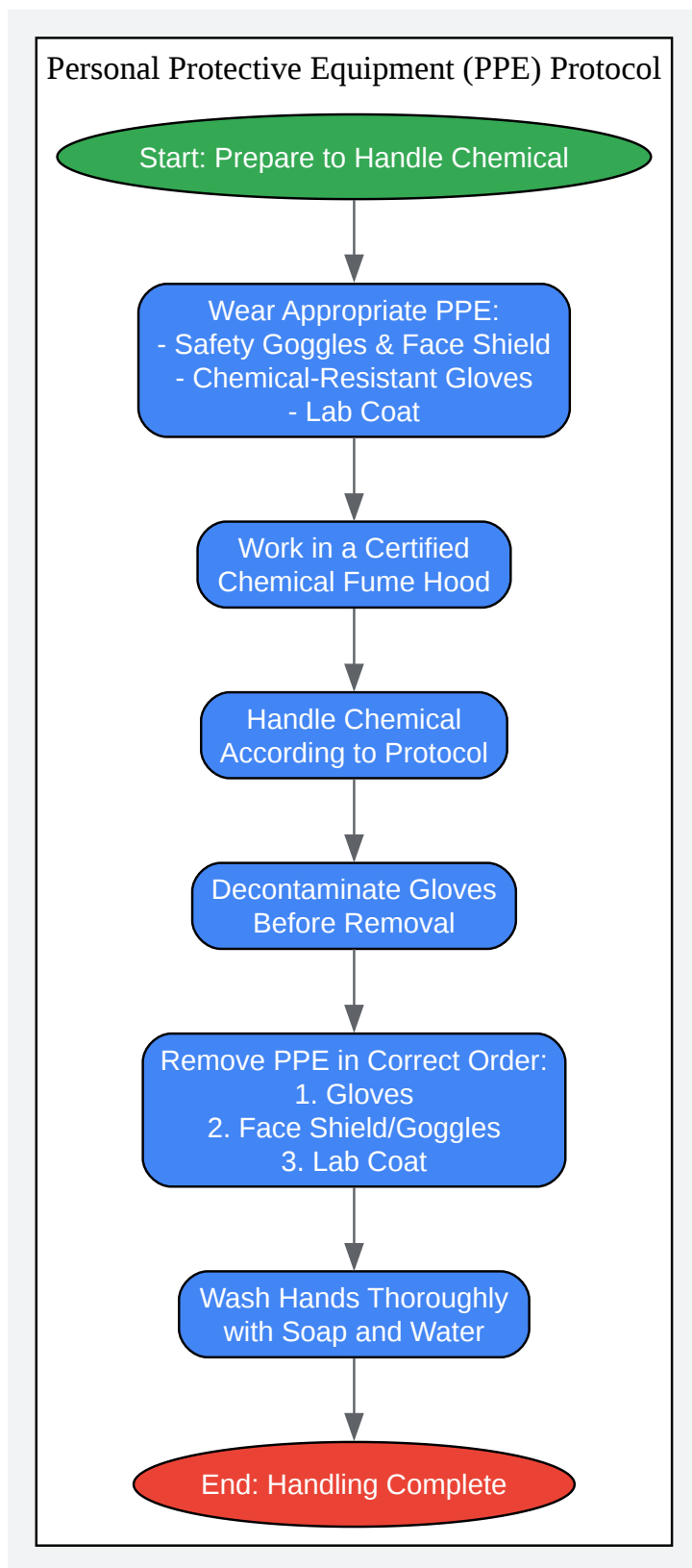
A risk assessment should be performed before handling **Methyl 3-chloropropanimidate hydrochloride**. The following are general safe handling procedures.

Engineering Controls

- Fume Hood: Always handle the compound inside a certified chemical fume hood to avoid inhalation of dust or vapors.
- Ventilation: Ensure adequate general laboratory ventilation.[6]
- Safety Equipment: An eyewash station and a safety shower must be readily accessible in the immediate work area.[7]

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[\[6\]](#)
- Skin Protection:
 - Gloves: Wear compatible, chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves for any signs of degradation before use.[\[3\]](#)[\[6\]](#)
 - Lab Coat: A flame-retardant lab coat should be worn at all times.
 - Clothing: Wear long pants and closed-toe shoes.
- Respiratory Protection: If there is a risk of inhaling dust or aerosols, a NIOSH-approved respirator with an appropriate cartridge should be used.[\[6\]](#)



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Caption: Workflow for donning and doffing Personal Protective Equipment.

Experimental Protocols

Preparation of a Stock Solution

- **Preparation:** Before starting, ensure all necessary PPE is worn and work is conducted in a chemical fume hood.
- **Weighing:** Tare a clean, dry vial on an analytical balance. Carefully weigh the desired amount of **Methyl 3-chloropropanimide hydrochloride** directly into the vial. Avoid creating dust.
- **Dissolution:** Add the appropriate solvent to the vial in a dropwise manner while gently swirling to dissolve the compound. If necessary, sonication may be used to aid dissolution.
- **Storage:** Once dissolved, cap the vial tightly, label it clearly with the compound name, concentration, solvent, and date of preparation. Store the stock solution under appropriate conditions, likely refrigerated or frozen, and protected from light and moisture.

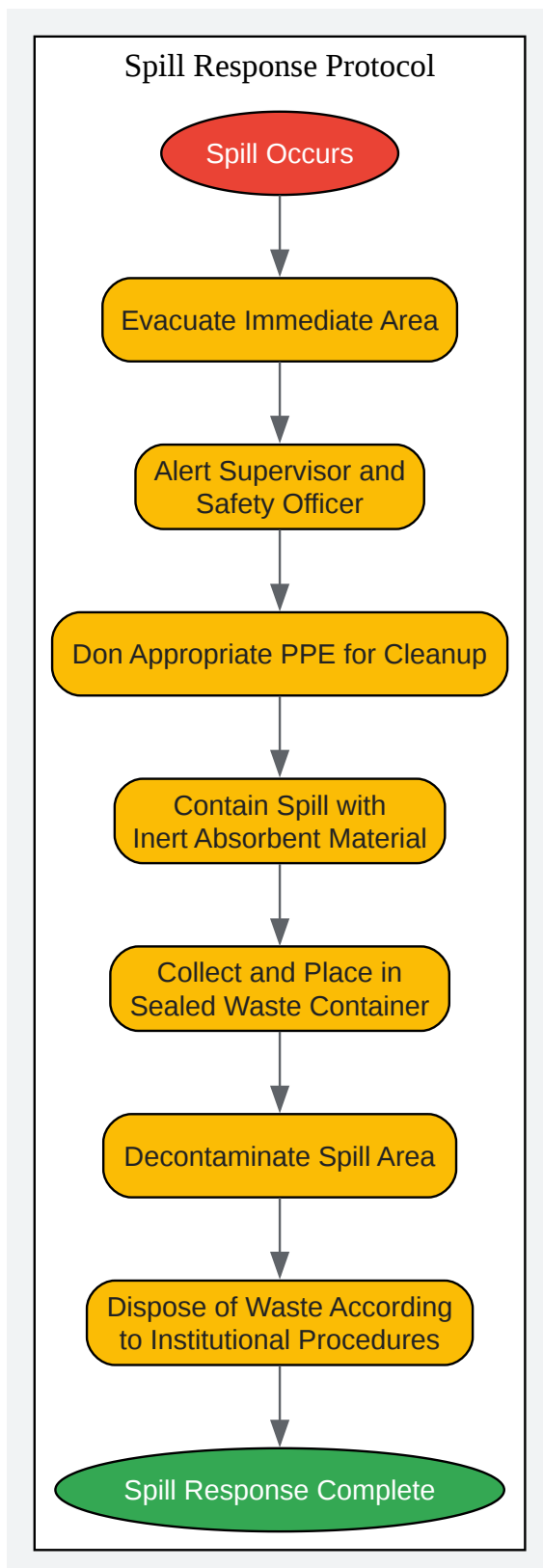
Storage and Stability

- **Storage Conditions:** Based on information for similar compounds, **Methyl 3-chloropropanimide hydrochloride** should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.[5][6] A recommended storage temperature is in a freezer at or below -20°C in an inert atmosphere.
- **Incompatibilities:** Avoid contact with strong oxidizing agents, strong bases, and alkaline materials.[4]

Spill and Leak Procedures

- **Evacuation:** In case of a significant spill, evacuate the area immediately.
- **Ventilation:** Ensure the area is well-ventilated.
- **Containment:** For small spills, use an absorbent material (e.g., vermiculite, sand) to contain the spill. Do not use combustible materials like paper towels.
- **Cleanup:** Carefully sweep or scoop up the absorbed material into a labeled, sealable waste container.[4] Clean the spill area with a suitable solvent, followed by soap and water.

- PPE: Wear appropriate PPE during the entire cleanup process.
- Reporting: Report the spill to the laboratory supervisor or safety officer.



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Caption: Step-by-step workflow for responding to a chemical spill.

Waste Disposal

- **Waste Collection:** All waste containing **Methyl 3-chloropropanimidate hydrochloride** should be collected in a designated, labeled, and sealed hazardous waste container.
- **Disposal Method:** Dispose of the chemical waste through a licensed waste disposal company.^[4] One suggested method is to dissolve the material in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.^[8] Do not dispose of it down the drain or in the regular trash.^[8]

First-Aid Measures

- **Inhalation:** If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.^[4]
- **Skin Contact:** In case of skin contact, immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.^[4]
- **Eye Contact:** If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.^[4]
- **Ingestion:** If swallowed, do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.^[6]

Toxicological Information

There is no specific toxicological data available for **Methyl 3-chloropropanimidate hydrochloride**. Based on related compounds, it is presumed to be harmful if swallowed and may cause skin, eye, and respiratory irritation.^{[1][2][3]} Long-term exposure effects are unknown. All handling should be based on the assumption that the compound is toxic.

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References

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